

"chemical structure of N-Acetyl-3-hydroxy-L-valine"

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Compound of Interest

Compound Name: *N-Acetyl-3-hydroxy-L-valine*

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N-Acetyl-3-hydroxy-L-valine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Acetyl-3-hydroxy-L-valine is a derivative of the non-proteinogenic amino acid 3-hydroxy-L-valine. As a member of the N-acyl amino acid family, it holds potential interest in various fields of biochemical and pharmaceutical research. N-acylation is a common modification of amino acids that can alter their polarity, bioavailability, and biological activity. The presence of a hydroxyl group on the valine side chain further adds to the molecule's functionality, potentially influencing its interactions with biological targets. This technical guide provides a comprehensive overview of the chemical structure, properties, and potential synthesis of **N-Acetyl-3-hydroxy-L-valine**, based on available data for its constituent components.

Chemical Structure and Properties

N-Acetyl-3-hydroxy-L-valine, systematically named (2S)-2-acetamido-3-hydroxy-3-methylbutanoic acid, is characterized by a valine core structure with two key modifications: an acetyl group attached to the alpha-amino group and a hydroxyl group at the beta-position (C3) of the side chain.

Physicochemical Properties

While specific experimental data for **N-Acetyl-3-hydroxy-L-valine** is not readily available in the public domain, its properties can be inferred from its constituent parts, 3-hydroxy-L-valine and the N-acetyl functional group.

Property	Inferred Value	Reference/Basis
Molecular Formula	C ₇ H ₁₃ NO ₄	Deduced from the structure
Molecular Weight	175.18 g/mol	Calculated from the molecular formula
IUPAC Name	(2S)-2-acetamido-3-hydroxy-3-methylbutanoic acid	Based on IUPAC nomenclature rules
SMILES	<chem>CC(C)(O)--INVALID-LINK--NC(=O)C</chem>	Predicted based on structure
InChI Key	(Predicted)	A unique identifier would be generated upon synthesis and characterization.
Physical State	Likely a solid at room temperature.	Based on similar N-acetylated amino acids.[1]
Solubility	Expected to be soluble in water and polar organic solvents.	The presence of polar functional groups (carboxyl, hydroxyl, amide) suggests this.

Spectroscopic Data

Specific NMR and mass spectrometry data for **N-Acetyl-3-hydroxy-L-valine** are not currently available in published literature. However, expected spectral characteristics can be predicted based on the analysis of related compounds like N-Acetyl-L-valine.[1][2]

- ¹H NMR: Expected signals would include a singlet for the acetyl methyl protons, doublets for the isopropyl methyl protons, a multiplet for the alpha-proton, and a singlet or broad signal for the hydroxyl proton. The chemical shifts would be influenced by the presence of the adjacent hydroxyl group.

- ¹³C NMR: Carbon signals for the carboxyl group, the amide carbonyl, the alpha-carbon, the beta-carbon bearing the hydroxyl group, the isopropyl methyl carbons, and the acetyl methyl carbon are anticipated. The chemical shift of the beta-carbon would be significantly affected by the hydroxyl substituent.
- Mass Spectrometry: The molecular ion peak [M+H]⁺ would be expected at m/z 176.0866. Fragmentation patterns would likely involve the loss of water, the acetyl group, and cleavage of the amino acid backbone.

Experimental Protocols

Proposed Synthesis of N-Acetyl-3-hydroxy-L-valine

A plausible synthetic route to **N-Acetyl-3-hydroxy-L-valine** involves the N-acetylation of 3-hydroxy-L-valine. This can be achieved using standard procedures for the acetylation of amino acids.

Reaction:



Detailed Methodology:

- Dissolution: 3-hydroxy-L-valine is dissolved in a suitable solvent, such as glacial acetic acid or an aqueous basic solution (e.g., sodium bicarbonate).
- Acetylation: Acetic anhydride is added dropwise to the solution, typically at a controlled temperature (e.g., 0-5 °C) to manage the exothermic reaction. The reaction mixture is then stirred at room temperature for a specified period.
- Workup: After the reaction is complete, the solvent is removed under reduced pressure. The residue is then purified.
- Purification: Purification can be achieved by recrystallization from a suitable solvent system (e.g., water/ethanol) or by column chromatography on silica gel.

Note: The specific reaction conditions, such as solvent, temperature, and reaction time, would need to be optimized to achieve a high yield and purity of the final product.

Biological Context and Potential Significance

While the specific biological role of **N-Acetyl-3-hydroxy-L-valine** has not been elucidated, the functions of related N-acyl amino acids and hydroxylated amino acids provide a basis for postulating its potential significance.

N-acyl amino acids are a diverse class of signaling molecules involved in various physiological processes.[3][4] They are known to interact with G-protein coupled receptors and ion channels, and their levels are regulated by specific enzymes.[5] The N-acetylation of amino acids can also play a role in their metabolic fate and transport.

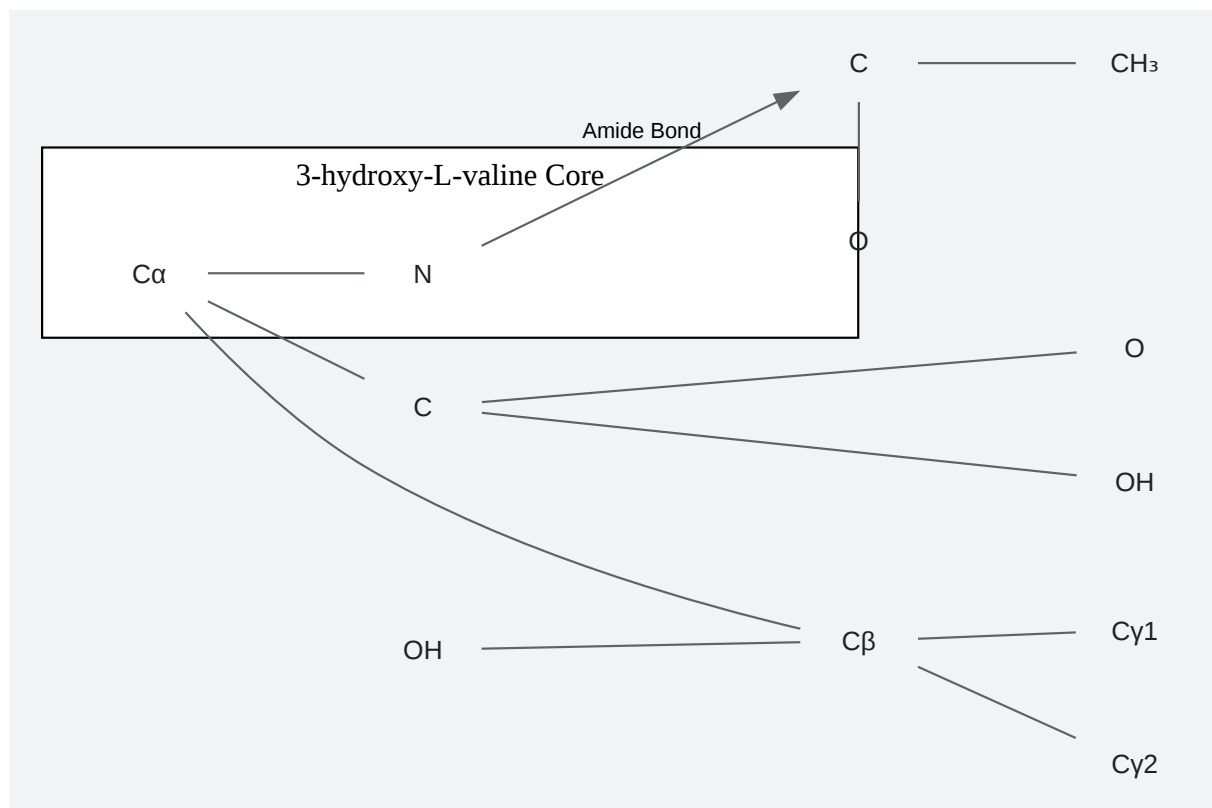
Hydroxylation of amino acids is a critical post-translational modification that can significantly impact protein structure and function. Hydroxylated amino acids are also found as free metabolites and can have distinct biological activities.[6] For instance, the hydroxylation of valine could influence its metabolic pathways or its ability to interact with specific enzymes or receptors.

Given these contexts, **N-Acetyl-3-hydroxy-L-valine** could potentially be involved in:

- **Cell Signaling:** Acting as a signaling molecule, potentially modulating the activity of receptors or enzymes.[7]
- **Metabolic Regulation:** Influencing metabolic pathways related to branched-chain amino acids.
- **Drug Development:** Serving as a chiral building block in the synthesis of more complex pharmaceutical compounds.

Visualizations

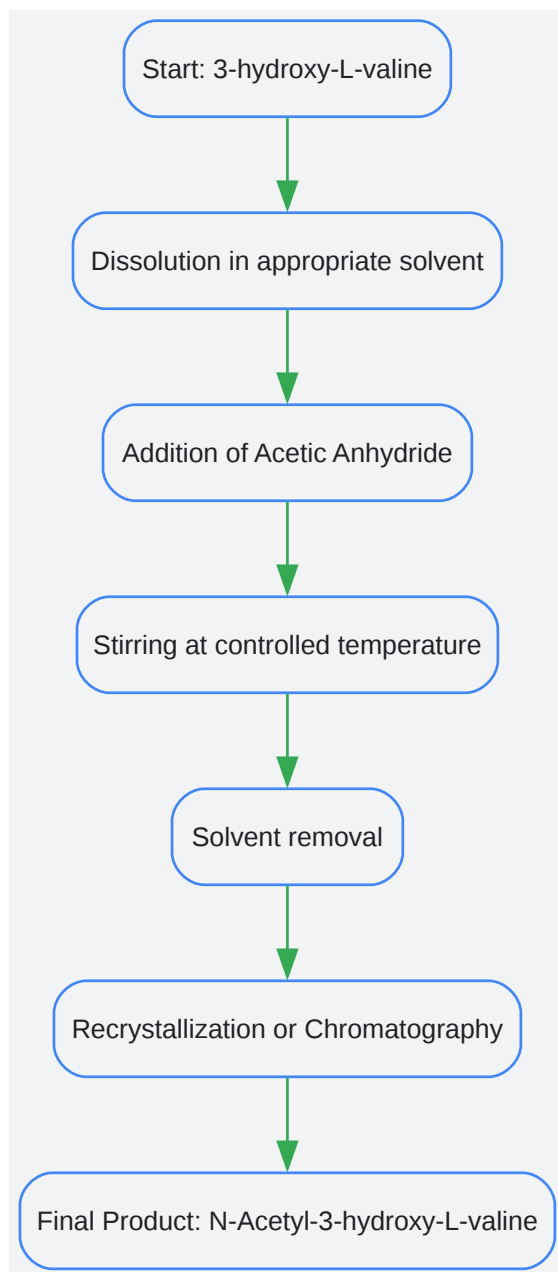
Chemical Structure of N-Acetyl-3-hydroxy-L-valine



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Caption: Chemical structure of **N-Acetyl-3-hydroxy-L-valine**.

Proposed Synthesis Workflow



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Caption: Proposed workflow for the synthesis of **N-Acetyl-3-hydroxy-L-valine**.

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